

A 159 discovery and synthesis pathway

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A 159

Cat. No.: B1166418

[Get Quote](#)

References

- 1. Structure-activity relationships of IKM-159: Diverted synthesis and biological evaluation of a series of C5-oxy analogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. KEGG PATHWAY: Streptomycin biosynthesis - Streptococcus mutans UA159 (serotype c) [kegg.jp]
- 3. Terbium-159 - isotopic data and properties [chemlin.org]
- 4. Terbium - Wikipedia [en.wikipedia.org]
- 5. mdpi.com [mdpi.com]
- 6. Machine learning-guided identification and simulation-based validation of potent JAK3 inhibitors for cancer therapy | PLOS One [journals.plos.org]
- To cite this document: BenchChem. [A 159 discovery and synthesis pathway]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166418#a-159-discovery-and-synthesis-pathway]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com